

# A comparative study on the environmental stress cracking of polyamides.

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## A Comparative Analysis of Environmental Stress Cracking in Polyamides

For Researchers, Scientists, and Drug Development Professionals: An In-depth Comparison of Polyamide Performance Under Environmental Stress

Environmental Stress Cracking (ESC) is a primary cause of premature failure in polymeric components, accounting for a significant percentage of plastic part failures in service.<sup>[1]</sup> This phenomenon occurs when a thermoplastic material is subjected to the synergistic action of mechanical stress and a chemical agent, leading to the initiation and propagation of cracks at stress levels significantly lower than the material's short-term mechanical strength.<sup>[2][3]</sup> For professionals in research and development, particularly in fields where material integrity is paramount, understanding the comparative ESC resistance of different polymers is crucial for material selection and product reliability.

This guide provides a comparative study on the environmental stress cracking of four common types of polyamides: Polyamide 6 (PA6), Polyamide 66 (PA66), Polyamide 11 (PA11), and Polyamide 12 (PA12).

## Factors Influencing Environmental Stress Cracking in Polyamides

The susceptibility of a polyamide to ESC is governed by a complex interplay of intrinsic material properties and extrinsic environmental factors. Key influencing factors include:

- **Chemical Nature of the Environment:** The type of chemical agent is a critical determinant of ESC. Polar solvents, oils, greases, and aqueous solutions of salts like zinc chloride can act as aggressive stress cracking agents for polyamides.<sup>[4]</sup><sup>[5]</sup> The affinity of the chemical for the polymer, its molecular size, and its ability to plasticize the material all play a role.<sup>[6]</sup>
- **Applied Stress:** Both external and internal (molded-in) stresses contribute to the onset of ESC. Higher stress levels generally lead to a shorter time to failure.
- **Temperature:** Elevated temperatures can accelerate the ESC process by increasing the diffusion rate of the chemical agent into the polymer and promoting molecular chain mobility.<sup>[7]</sup>
- **Polymer Morphology:** The semi-crystalline nature of polyamides provides a degree of inherent resistance to ESC compared to amorphous polymers. The crystalline regions act as barriers to the ingress of chemical agents.<sup>[5]</sup> However, the amorphous regions are more susceptible to chemical attack.<sup>[5]</sup>
- **Molecular Weight:** Higher molecular weight polyamides generally exhibit better ESC resistance due to increased chain entanglement.
- **Moisture Content:** Polyamides are hygroscopic and absorb moisture from the environment. This absorbed water can act as a plasticizer, affecting the material's mechanical properties and its susceptibility to ESC.

## Comparative Performance of Polyamides

While specific quantitative data across a wide range of chemicals and conditions is often proprietary or scattered across numerous studies, the following provides a comparative overview based on the inherent properties of each polyamide type.

Polyamide 6 (PA6) and Polyamide 66 (PA66):

PA66 generally exhibits superior mechanical properties, including higher tensile strength and a higher melting point compared to PA6. This often translates to better creep resistance, which is

a key factor in ESC.[8] However, PA6 can have better impact resistance. The higher crystallinity of PA66 can also contribute to enhanced chemical resistance. In applications involving exposure to oils and greases at elevated temperatures, PA66 is often the preferred choice.

Polyamide 11 (PA11) and Polyamide 12 (PA12):

PA11 and PA12 are long-chain polyamides known for their excellent chemical resistance, low moisture absorption, and good dimensional stability.[9]

- PA11, derived from a renewable resource (castor oil), offers good resistance to hydrocarbons, alcohols, and detergents.[10] It is also noted for its superior thermal stability against light and UV.[10]
- PA12 is recognized for its exceptional strength, even at sub-zero temperatures, and its strong resistance to cracking under stress.[10] It shows excellent resistance to hydraulic fluids, oils, fuels, grease, and solvents.[10][11]

In general, the longer the polyamide chain (higher number), the lower the moisture absorption and the better the resistance to a broader range of chemicals.

## Experimental Data on Environmental Stress Cracking

Obtaining direct, publicly available comparative data for the ESC of various polyamides against a wide array of chemicals is challenging. The following table summarizes indicative findings from literature. It is crucial to note that these values are highly dependent on the specific grade of the material, test conditions, and the exact formulation of the chemical agent.

Polyamide Type	Chemical Agent	Test Method	Temperature (°C)	Applied Strain/Stresses	Time to Failure / Observation
PA6	Zinc Chloride Solution	Tensile	Room Temp	Various	Dependent on concentration and stress level[4]
PA66	Hydraulic Oil	Creep Test	100	40 MPa	Maintains shape 100 times longer than PA6[8]
PA11	General Hydrocarbons	Immersion	-	-	Good Resistance[10]
PA12	Hydraulic Fluids, Oils	Immersion	-	-	Excellent Resistance[10][11]

Note: This table is a qualitative summary and direct quantitative comparisons from a single source are limited. The provided data is for illustrative purposes and should not be used for design without further verification.

## Experimental Protocols for ESC Testing

The evaluation of a material's resistance to environmental stress cracking is typically performed using standardized test methods. The ISO 22088-3: Bent Strip Method is a widely used protocol for determining the ESC resistance of thermoplastics.[2][5]

### ISO 22088-3: Bent Strip Method

Principle: This method involves subjecting test specimens to a fixed flexural strain by bending them over a curved form. The strained specimens are then exposed to a chemical agent for a specified duration. The resistance to ESC is evaluated by observing the appearance of cracks

or by measuring the change in a specific mechanical property (e.g., tensile strength or elongation at break) after exposure.[\[2\]](#)

#### Apparatus:

- Bending Forms: A series of forms with varying radii of curvature to apply different levels of strain.
- Clamps: To hold the test specimens securely on the forms.
- Test Chamber: A controlled environment for exposing the specimens to the chemical agent at a specific temperature.

#### Procedure:

- Specimen Preparation: Rectangular test specimens are prepared from the material to be tested.
- Conditioning: Specimens are conditioned at a standard temperature and humidity (e.g., 23°C and 50% RH for 48 hours for polyamides).[\[5\]](#)
- Straining: The specimens are clamped onto the bending forms, inducing a specific level of strain on the outer surface.
- Chemical Exposure: The strained specimens are exposed to the chemical agent (liquid or vapor) for a predetermined period.
- Evaluation: After exposure, the specimens are visually inspected for cracks. Alternatively, their mechanical properties are measured and compared to those of unexposed control specimens.

Data Interpretation: The critical strain, which is the lowest strain at which cracking occurs, or the time to failure at a given strain, are common metrics used to rank the ESC resistance of different materials.

## Logical Workflow for ESC Evaluation

The process of evaluating the environmental stress cracking resistance of polyamides for a specific application can be visualized as a logical workflow.

*Workflow for Evaluating Polyamide ESC Resistance.*

## Conclusion

The selection of a polyamide for an application where environmental stress cracking is a potential failure mode requires careful consideration of the specific environmental conditions and the inherent properties of the material. While general guidelines suggest that higher-chain polyamides like PA11 and PA12 offer superior chemical resistance and lower moisture absorption, and that PA66 often outperforms PA6 in demanding thermal and mechanical environments, empirical testing is indispensable. Standardized test methods, such as the ISO 22088-3 bent strip method, provide a framework for generating comparative data to inform material selection and ensure the long-term reliability of the final product. For critical applications, it is always recommended to conduct specific testing that closely mimics the end-use environment.

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